

"chemical structure of N-(2,2-dimethoxyethyl)cyclohexanamine"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-(2,2-dimethoxyethyl)cyclohexanamine

Cat. No.: B1305079

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Technical Guide: N-(2,2-dimethoxyethyl)cyclohexanamine

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(2,2-dimethoxyethyl)cyclohexanamine is a secondary amine featuring a cyclohexyl group and a dimethoxyethyl acetal moiety. Its chemical structure suggests its potential as a versatile building block in organic synthesis and medicinal chemistry. The presence of a reactive secondary amine, coupled with the protected aldehyde functionality in the form of a dimethyl acetal, allows for a range of chemical transformations. This guide provides a comprehensive overview of its chemical properties, a plausible synthetic route, and predicted spectroscopic data, serving as a valuable resource for its application in research and development.

Chemical Structure and Properties

The chemical structure of **N-(2,2-dimethoxyethyl)cyclohexanamine** combines a saturated carbocyclic ring with a flexible, functionalized aliphatic chain.

Table 2.1: Chemical Identifiers

Identifier	Value
IUPAC Name	N-(2,2-dimethoxyethyl)cyclohexanamine
CAS Number	99863-45-3[1]
Molecular Formula	C ₁₀ H ₂₁ NO ₂ [1]
Synonyms	Cyclohexyl-(2,2-dimethoxy-ethyl)-amine, N-(2,2-Dimethoxyethyl)cyclohexylamine[1]

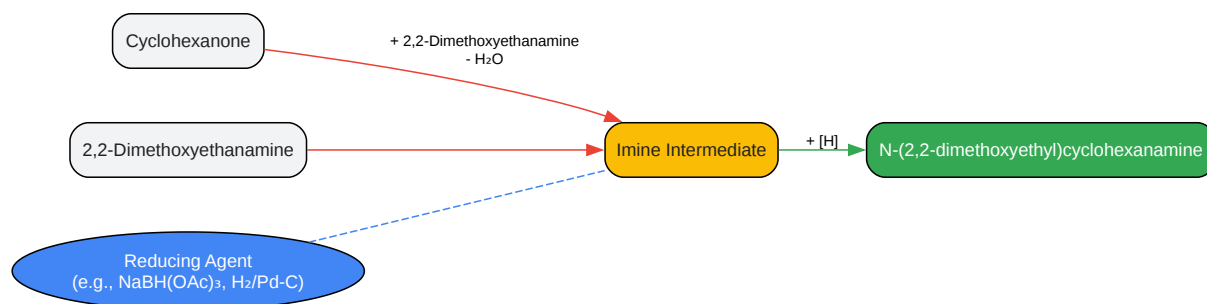
Table 2.2: Physicochemical Properties

Property	Value	Source
Molecular Weight	187.28 g/mol	[1]
Boiling Point	243.7 ± 20.0 °C at 760 mmHg	[1]
Appearance	Not specified (likely a liquid)	-
Solubility	Not specified	-

Synthesis

A prevalent and efficient method for the synthesis of N-alkylated amines is reductive amination. **N-(2,2-dimethoxyethyl)cyclohexanamine** can be synthesized via the reductive amination of cyclohexanone with 2,2-dimethoxyethanamine. This reaction typically proceeds through the formation of an imine intermediate, which is then reduced in situ to the target secondary amine.

Proposed Synthetic Pathway



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References

- 1. buildingblock.bocsci.com [buildingblock.bocsci.com]
- To cite this document: BenchChem. ["chemical structure of N-(2,2-dimethoxyethyl)cyclohexanamine"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1305079#chemical-structure-of-n-2-2-dimethoxyethyl-cyclohexanamine]

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